

Safety and Handling of Fmoc-Thr(tBu)-ODHBT: A Technical Guide

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Compound of Interest

Compound Name: *Fmoc-Thr(tBu)-ODHBT*

Cat. No.: *B1631844*

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This guide provides an in-depth overview of the safety, handling, and application of **Fmoc-Thr(tBu)-ODHBT** (Fmoc-O-tert-butyl-L-Threonine 3,4-dihydro-4-oxo-1,2,3-benzotriazin-3-yl ester), a key reagent in solid-phase peptide synthesis (SPPS). Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document synthesizes information from related compounds and established laboratory safety protocols to provide a comprehensive resource.

Chemical and Physical Properties

Fmoc-Thr(tBu)-ODHBT is a derivative of the amino acid threonine, protected with both a fluorenylmethyloxycarbonyl (Fmoc) group on the amine and a tert-butyl (tBu) group on the side-chain hydroxyl. The addition of the ODHBT (3-Hydroxy-1,2,3-benzotriazin-4(3H)-one) ester facilitates its use as an activated species in peptide coupling reactions.

Property	Value	Source
CAS Number	119767-84-9	[1][2]
Molecular Formula	C30H30N4O6	[2]
Molecular Weight	542.58 g/mol	[2]
Appearance	Typically a white to off-white powder	Inferred from similar compounds
Storage Temperature	2-8°C	[3]

Safety and Handling

While a specific Safety Data Sheet for **Fmoc-Thr(tBu)-ODHBT** is not readily available, the safety precautions for similar chemical structures, such as Fmoc-protected amino acids and activating agents, should be strictly followed.

2.1. Hazard Identification

Based on the components of the molecule (Fmoc-amino acid, ODHBT ester), potential hazards may include:

- Skin and eye irritation: Similar to many organic reagents, it may cause irritation upon contact.
- Respiratory tract irritation: Inhalation of dust may cause irritation.
- Unknown toxicity: The toxicological properties have not been thoroughly investigated.

2.2. Recommended Personal Protective Equipment (PPE)

A comprehensive approach to personal safety is crucial when handling this reagent.

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References

- 1. FMOC-THR(TBU)-ODHBT | 119767-84-9 [chemicalbook.com]
- 2. CAS NO. 119767-84-9 | FMOC-THR(TBU)-ODHBT | C30H30N4O6 [localpharmaguide.com]
- 3. ≥98.0% (HPLC), for peptide synthesis | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Safety and Handling of Fmoc-Thr(tBu)-ODHBT: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631844#safety-and-handling-of-fmoc-thr-tbu-odhbt]

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